

Safeguarding Your Laboratory: Proper Disposal Procedures for PD173074

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Compound of Interest

Compound Name: PD173074

Cat. No.: B1679126

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Essential guidance for the safe handling and disposal of **PD173074**, a potent FGFR inhibitor, to ensure a secure laboratory environment and regulatory compliance.

Researchers and laboratory personnel handling **PD173074** must adhere to strict safety protocols to mitigate risks and ensure proper disposal. This guide provides a comprehensive, step-by-step approach to the safe management of **PD173074** waste, from handling and storage to final disposal.

Immediate Safety and Handling Protocols

PD173074 is a potent research chemical and should be handled with care. Always consult the product's Safety Data Sheet (SDS) before use. General safety practices include wearing appropriate personal protective equipment (PPE), such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area, preferably a fume hood.

Storage: Store **PD173074** at +4°C for long-term stability. Solutions of **PD173074** in DMSO or ethanol can be stored at -20°C for up to one month, though it is recommended to prepare and use solutions on the same day if possible.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **PD173074**.

Property	Value	Source
Molecular Weight	523.67 g/mol	[2]
Solubility in DMSO	100 mM	[1][2]
Solubility in Ethanol	100 mM	[1][2]
Storage Temperature (Solid)	+4°C	[1][2]
Storage Temperature (Solutions)	-20°C (up to one month)	[1]
IC50 (FGFR1)	21.5 nM	[3]
IC50 (FGFR3)	5 nM	[2]

Step-by-Step Disposal Procedure

The proper disposal of **PD173074** waste is critical to prevent environmental contamination and ensure workplace safety. As a potent bioactive compound, **PD173074** waste should be treated as hazardous chemical waste.

1. Waste Segregation:

- Solid Waste: Collect solid **PD173074**, contaminated lab materials (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **PD173074** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste guidelines.[4] Aqueous waste should be collected separately from organic solvent waste.[4]

2. Container Management:

- Use dependable containers that are compatible with the chemical waste.[4]
- Keep waste containers securely closed except when adding waste.[4]

- Label containers clearly with "Hazardous Waste," the full chemical name ("**PD173074**"), and any solvent components.

3. Disposal of Empty Containers:

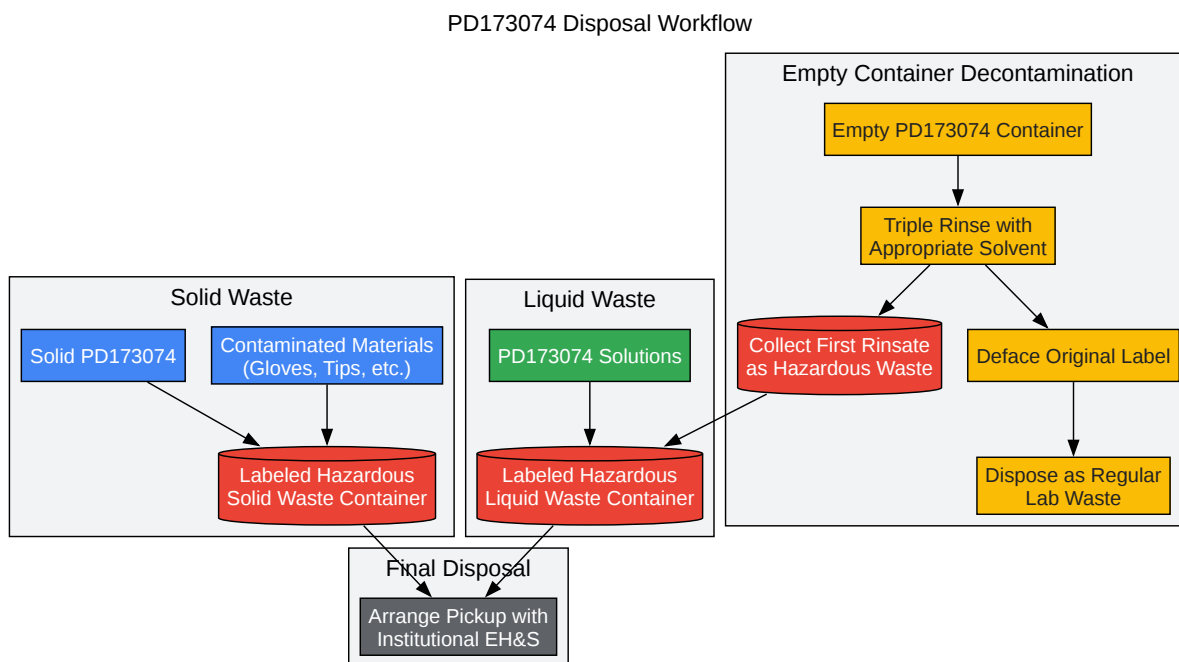
- A container that has held **PD173074** is not considered empty until it has been triple-rinsed with a suitable solvent (e.g., ethanol or DMSO, followed by water).^[5]^[6]
- The first rinsate must be collected and disposed of as hazardous chemical waste.^[5] Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all rinsates as hazardous waste.
- After triple-rinsing, deface or remove the original label from the container before disposal as regular laboratory glass or plastic waste.^[6]

4. Final Disposal:

- All collected hazardous waste must be disposed of through your institution's Environmental Health and Safety (EH&S) office or a licensed hazardous waste disposal contractor.^[6]
- Do not dispose of **PD173074** down the drain or in regular trash.^[6]^[7]

Experimental Workflow: Disposal of PD173074

The following diagram illustrates the proper workflow for the disposal of both solid and liquid **PD173074** waste.



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Caption: Workflow for the safe disposal of solid, liquid, and container waste of **PD173074**.

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